

# 4-Bromo-2-fluorothiophenol chemical properties and structure

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## Compound of Interest

Compound Name: 4-Bromo-2-fluorothiophenol

Cat. No.: B183962

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An In-depth Technical Guide to **4-Bromo-2-fluorothiophenol**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of **4-Bromo-2-fluorothiophenol**, a compound of interest in chemical synthesis and potentially in drug development. This document summarizes its known physical and chemical characteristics, structural information, and safety and handling guidelines.

## Chemical Structure and Identification

**4-Bromo-2-fluorothiophenol** is a substituted aromatic thiol. The structural details and identifiers are crucial for accurate documentation and use in a research context.

Table 1: Structural and Identification Data

Identifier	Value
IUPAC Name	4-bromo-2-fluorobenzenethiol[1]
Synonyms	4-Bromo-2-fluorobenzenethiol, 2-fluoro-4-bromothiophenol[1][2]
CAS Number	174414-93-8[2][3][4]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrFS[2][3][4]
SMILES	C1=CC(=C(C=C1Br)F)S[1]
InChI	InChI=1S/C6H4BrFS/c7-4-1-2-6(9)5(8)3-4/h1-3,9H[1]
InChIKey	KENIDQSHNHNYOY-UHFFFAOYSA-N[1]

## Physicochemical Properties

Understanding the physicochemical properties of **4-Bromo-2-fluorothiophenol** is essential for its handling, storage, and application in experimental settings.

Table 2: Physicochemical Properties

Property	Value
Molecular Weight	207.06 g/mol [3][4]
Exact Mass	205.92011 Da[1]
Physical State	Liquid[2]
Melting Point	No data available[2]
Boiling Point	No data available[2]
Density	No data available
Solubility	No data available[2]
LogP	2.9 (Computed)[1]

## Experimental Data and Protocols

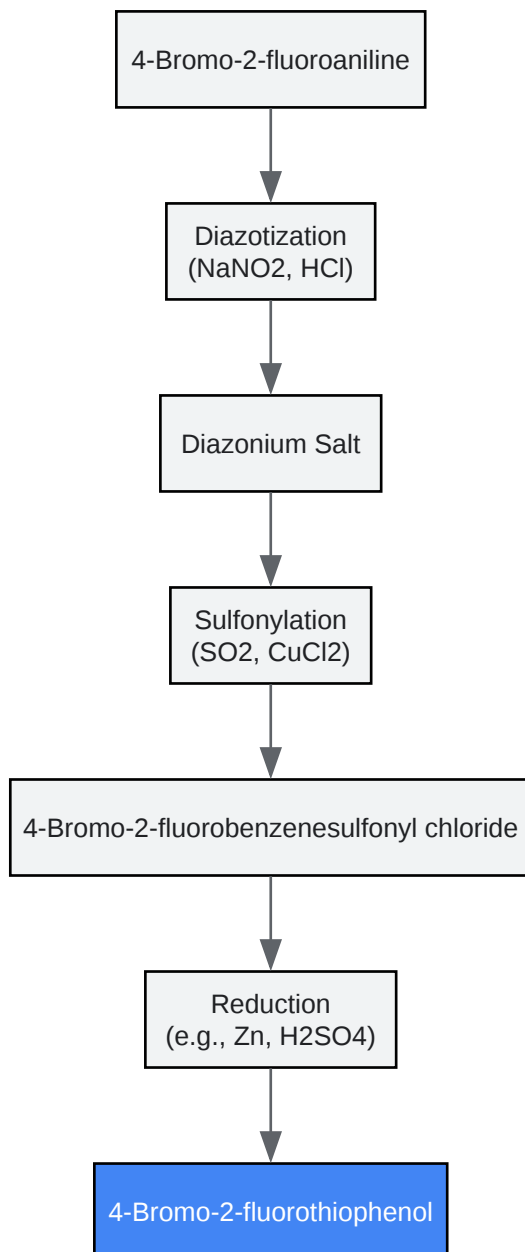
Detailed experimental protocols and spectroscopic data for **4-Bromo-2-fluorothiophenol** are not readily available in the cited literature. However, general synthetic strategies for related fluorinated thiophenols can provide insight into its potential preparation.

## General Synthesis Approach

The synthesis of substituted thiophenols often involves the reduction of the corresponding benzenesulfonyl chloride. A plausible synthetic route for **4-Bromo-2-fluorothiophenol** could start from 4-bromo-2-fluoroaniline. This would typically involve diazotization followed by the introduction of a sulfonyl chloride group, and subsequent reduction to the thiol.

Below is a conceptual workflow for a potential synthesis route.

## Conceptual Synthesis Workflow for 4-Bromo-2-fluorothiophenol



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Caption: A potential synthetic pathway for **4-Bromo-2-fluorothiophenol**.

## Spectroscopic Data

Specific NMR, IR, or Mass Spectrometry data for **4-Bromo-2-fluorothiophenol** are not available in the searched sources. For reference, the IR spectra of related compounds like 4-bromothiophenol and 4-fluorothiophenol show characteristic S-H stretching vibrations, typically in the range of 2550-2600  $\text{cm}^{-1}$ , and C-S stretching, as well as aromatic C-H and C=C vibrations.<sup>[5][6]</sup>

## Safety, Handling, and Storage

**4-Bromo-2-fluorothiophenol** is classified as a hazardous substance. Adherence to safety protocols is mandatory.

Table 3: GHS Hazard Statements

Hazard Code	Statement
H302	Harmful if swallowed <sup>[1][2]</sup>
H312	Harmful in contact with skin <sup>[1]</sup>
H315	Causes skin irritation <sup>[1][2]</sup>
H319	Causes serious eye irritation <sup>[1][2]</sup>
H332	Harmful if inhaled <sup>[1]</sup>
H335	May cause respiratory irritation <sup>[1][2]</sup>

### Handling:

- Use only in a well-ventilated area or outdoors.<sup>[2]</sup>
- Wear protective gloves, protective clothing, eye protection, and face protection.
- Avoid breathing fumes, mist, spray, and vapors.<sup>[2]</sup>
- Wash skin thoroughly after handling.<sup>[2]</sup>
- Do not eat, drink, or smoke when using this product.<sup>[2]</sup>

### Storage:

- Store in a dry, cool, and well-ventilated area.[2]
- Keep the container tightly closed.
- The compound is noted to be air-sensitive, and storage under an inert gas is recommended.  
[2]
- Store at 4°C under nitrogen.[4]

#### First Aid:

- If swallowed: Rinse mouth. Get medical help.[2]
- If on skin: Wash with plenty of water.[2]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- If inhaled: Remove person to fresh air and keep comfortable for breathing.[2]

## Applications in Research and Development

While specific applications are not extensively documented, **4-Bromo-2-fluorothiophenol** serves as a laboratory chemical for scientific research and development.[2] Its structure, featuring bromo, fluoro, and thiol functional groups, makes it a versatile building block in organic synthesis, potentially for the development of novel pharmaceutical compounds and other biologically active molecules. The synthesis of a related compound, 4-bromo-2-fluorobiphenyl, is noted for its use in preparing non-steroidal anti-inflammatory drugs.[7]

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